

Navigating the Safe Disposal of Benzofuran-5-ol: A Procedural Guide

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Compound of Interest

Compound Name: **Benzofuran-5-ol**

Cat. No.: **B079771**

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For Immediate Implementation: This document outlines the essential procedures for the proper and safe disposal of **Benzofuran-5-ol**, a critical process for maintaining laboratory safety and environmental compliance. Researchers, scientists, and drug development professionals are advised to adhere to these guidelines to mitigate risks associated with this chemical compound.

Due to the limited availability of a specific Safety Data Sheet (SDS) for **Benzofuran-5-ol**, the following procedures are based on the known hazards of structurally similar benzofuran and furan compounds, alongside general best practices for chemical waste management. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with local, state, and federal regulations.

Hazard Profile Overview

Based on the characteristics of related furan compounds, **Benzofuran-5-ol** should be handled as a hazardous substance with the following potential risks:

- Toxicity: Furan and its derivatives can be harmful if ingested, inhaled, or absorbed through the skin.[\[1\]](#)
- Environmental Hazard: Benzofuran compounds can be harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#)

- Flammability: While specific data for **Benzofuran-5-ol** is unavailable, related compounds like 2,3-Benzofuran are flammable liquids.[2]
- Peroxide Formation: Furan compounds may form explosive peroxides when exposed to air and light.[1]

Quantitative Data Summary for Related Compounds

To provide a contextual understanding of potential hazards, the table below summarizes key data for related compounds.

Property	2,3-Benzofuran	Furan
CAS Number	271-89-6	110-00-9
Flash Point	133 °F (56 °C)	-36 °C (-32.8 °F)[1]
Acute Oral Toxicity (LD50)	500 mg/kg (mice)	1 mg/kg (Rat)[1]
GHS Hazard Statements	H226: Flammable liquid and vapor H351: Suspected of causing cancer H412: Harmful to aquatic life with long lasting effects	H225: Highly flammable liquid and vapor H319: Causes serious eye irritation H336: May cause drowsiness or dizziness

Step-by-Step Disposal Protocol

1. Personal Protective Equipment (PPE): Before handling **Benzofuran-5-ol** waste, ensure you are wearing appropriate PPE, including:

- Chemical safety goggles or a face shield.
- Chemically resistant gloves (e.g., nitrile).
- A lab coat.
- Closed-toe shoes.

2. Waste Segregation and Collection:

- Do not mix **Benzofuran-5-ol** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.[\[1\]](#) Chemical wastes should be stored separately.[\[4\]](#)
- Collect the waste in a designated, properly labeled, and sealed hazardous waste container. The container must be made of a compatible material.[\[1\]](#)[\[4\]](#)
- For liquid waste, use a sealable container. For solid waste or contaminated materials (e.g., absorbent pads, gloves), double bag the waste in clear plastic bags and label accordingly.[\[5\]](#)

3. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**Benzofuran-5-ol**," and the approximate concentration and quantity.
- Include the date the waste was first added to the container.

4. Storage:

- Store the sealed hazardous waste container in a designated and well-ventilated satellite accumulation area.
- Keep the container away from heat, sparks, open flames, and direct sunlight.[\[2\]](#)
- Ensure the storage area does not have access to drains or sewers.[\[6\]](#)

5. Disposal Pathway:

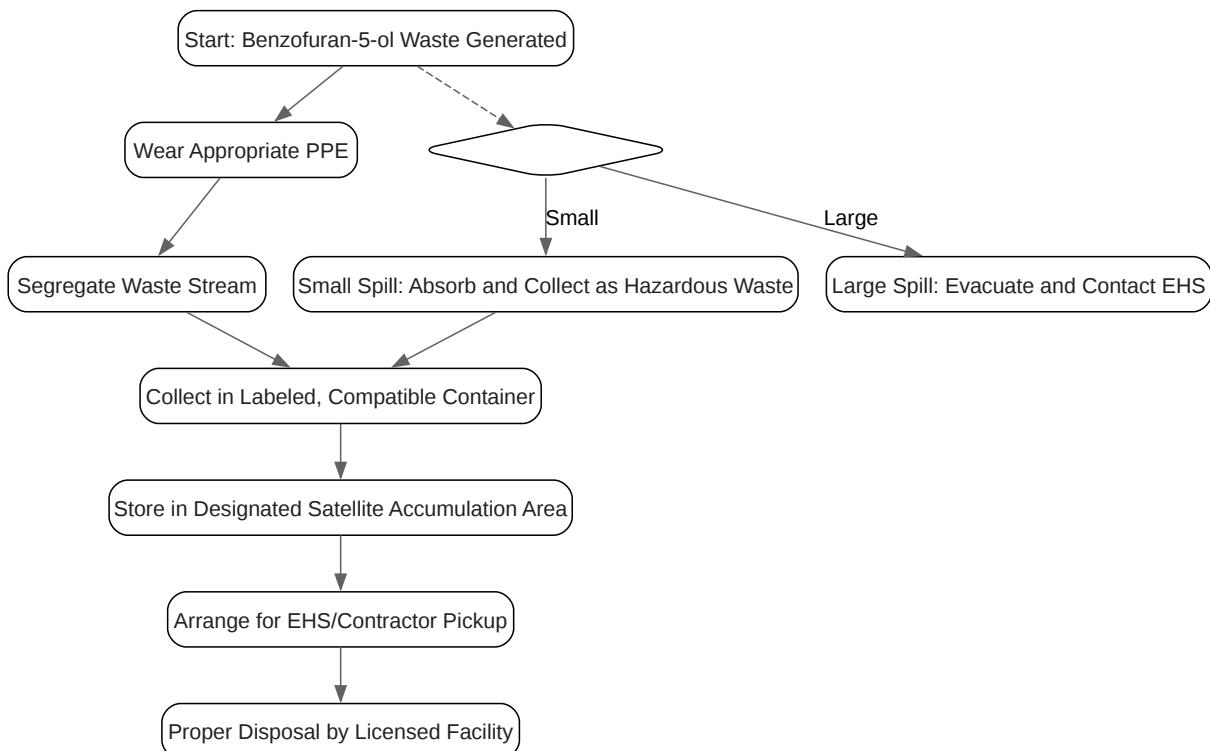
- Never dispose of **Benzofuran-5-ol** down the drain or in the regular trash.[\[1\]](#)[\[6\]](#) This can lead to environmental contamination and potential ignition hazards.
- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[1\]](#)

6. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent such as sand or vermiculite.

- Collect the contaminated absorbent material in a sealed container and dispose of it as hazardous waste.[1][6]
- For large spills, evacuate the area and contact your institution's EHS department immediately.[5]

Experimental Workflow for Disposal



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Caption: Disposal workflow for **Benzofuran-5-ol** waste.

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